

Reported Pharmacokinetic Parameters in Mice

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Compound Focus: Rebastinib

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The table below summarizes the key pharmacokinetic parameters for **rebastinib** found in one preclinical study [1].

Parameter	Value (Mice)	Value (Rats)	Administration Details
Oral Bioavailability	~100%	~100%	-
Half-life (T _{1/2})	4.2 hours	7.4 hours	-
Clearance (CL)	1.6 L/h/kg	0.8 L/h/kg	-
Volume of Distribution (Vd)	9.7 L/kg	8.8 L/kg	-
C _{max} (50 mg/kg)	1534 ng/mL	1958 ng/mL	Single oral dose
AUC(0-24) (50 mg/kg)	7592 ng*h/mL	15625 ng*h/mL	Single oral dose

Experimental Protocols from Key Studies

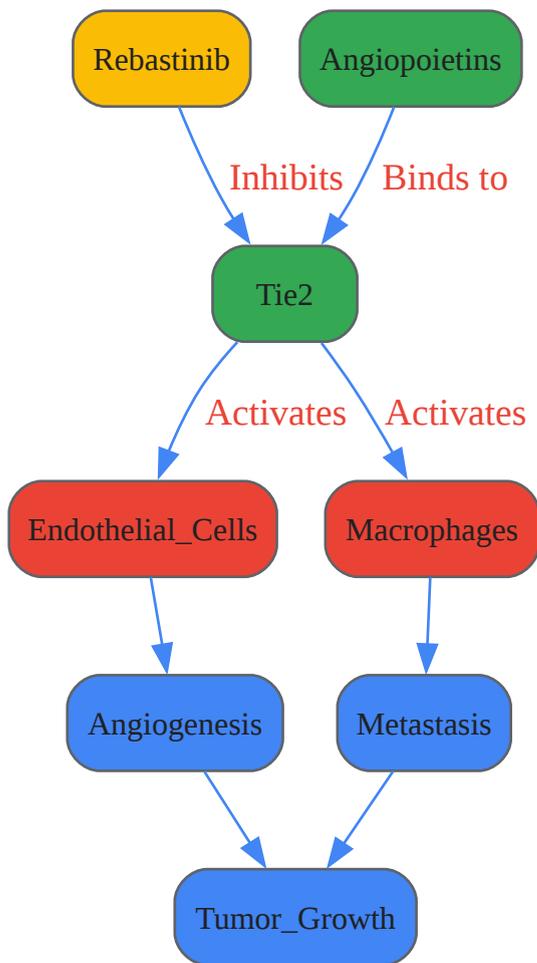
Here are the methodologies from studies that used **rebastinib** in mouse models, which imply its use but do not always explicitly detail its pharmacokinetics.

- Efficacy and Safety Study [1]

- **Dosing: Rebastinib** was suspended in 0.5% methylcellulose and administered orally to mice at various doses (e.g., 25, 50, 75 mg/kg) to establish efficacy and toxicity profiles.
 - **Sample Collection:** Blood samples were collected at various time points post-administration.
 - **Bioanalysis:** Plasma concentrations of **rebastinib** were determined using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). Pharmacokinetic parameters were calculated using non-compartmental methods.
- **Syngeneic Ovarian Cancer Model [2]**
 - **Dosing Route:** Administered via **medicated diet**.
 - **Formulation: Rebastinib** was incorporated into standard rodent chow at a concentration of 10 mg/kg of diet.
 - **Dosing Schedule:** Mice consumed the medicated diet ad libitum for the study's duration. This method provides continuous drug exposure, differing from intermittent bolus dosing.
 - **Metastatic Mammary Carcinoma Model [3]**
 - **Dosing Route:** Administered orally.
 - **Formulation:** The specific vehicle was not detailed in the available excerpt.
 - **Dosing Schedule:** Given twice daily.
 - **Purpose:** This study focused on the drug's effects on the tumor microenvironment and its efficacy in reducing metastasis, rather than on detailed pharmacokinetic analysis.

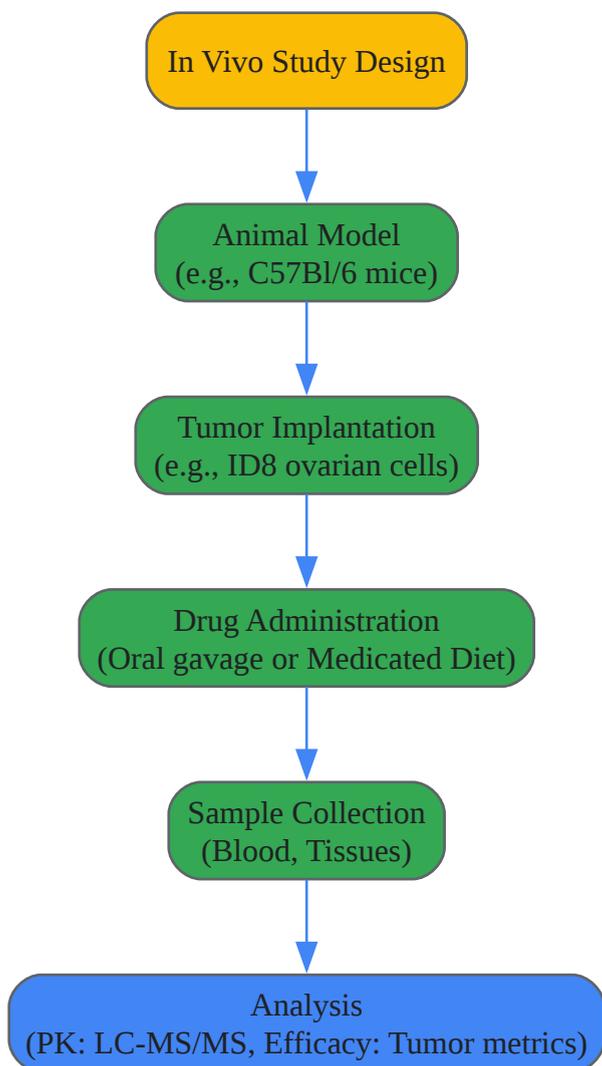
Rebastinib Mechanism of Action and Experimental Workflow

Based on the search results, the following diagram illustrates **rebastinib**'s primary mechanism and a general in vivo experimentation workflow [3].



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Rebastinib inhibits the Tie2 receptor, blocking its pro-tumor effects on endothelial cells and macrophages [2] [3].



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A generalized workflow for in vivo efficacy and pharmacokinetic studies of **rebastinib** in mouse models [2] [1] [3].

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References

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2. The Tie2 antagonist rebastinib reduces ovarian cancer growth in... [bmccancer.biomedcentral.com]

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